

Chemical structure and properties of Dehydroadynenerigenin glucosyldigitaloside

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Compound of Interest

Compound Name: *Dehydroadynenerigenin
glucosyldigitaloside*

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Dehydroadynenerigenin Glucosyldigitaloside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Dated: December 5, 2025

Abstract

Dehydroadynenerigenin glucosyldigitaloside is a naturally occurring cardiac glycoside found in the plant *Nerium indicum* (also known as *Nerium oleander*). As a member of the steroid family of molecules, it shares structural and functional similarities with other cardiac glycosides used in the treatment of heart conditions. This technical guide provides a comprehensive overview of the known chemical structure, properties, and biological activities of **Dehydroadynenerigenin glucosyldigitaloside**, with a focus on its mechanism of action. Due to the limited availability of specific experimental data for this particular glycoside in publicly accessible literature, this report also draws upon the broader knowledge of cardiac glycosides to infer potential properties and experimental methodologies.

Chemical Structure and Properties

Dehydroadynenerigenin glucosyldigitaloside is a complex organic molecule composed of a steroid aglycone, dehydroadynenerigenin, attached to a carbohydrate moiety. The precise

stereochemistry and linkage of the sugar units are critical for its biological activity.

Chemical Identifiers and Molecular Properties

Property	Value	Source
Chemical Formula	C ₃₆ H ₅₂ O ₁₃	[1]
Molecular Weight	692.79 g/mol	[1]
CAS Number	144223-70-1	[1]
Class	Cardiac Glycoside, Steroid	[2]
Natural Source	Nerium indicum (syn. Nerium oleander)	[2]

Structural Information

While a definitive 2D structure image for **Dehydroadynenerigenin glucosyldigitaloside** is not readily available in common chemical databases, its name implies a structure consisting of the aglycone 'dehydroadynenerigenin' linked to both a glucose and a digitalose sugar unit. The exact arrangement and linkage of these sugars to the aglycone core are crucial for its specific biological activity.

Physicochemical Properties

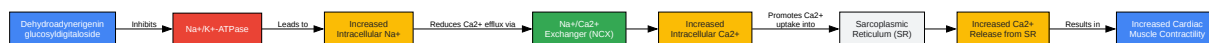
Specific, experimentally determined physicochemical properties such as melting point and solubility for **Dehydroadynenerigenin glucosyldigitaloside** are not widely reported. However, based on the general properties of cardiac glycosides, it is expected to be a crystalline solid with limited solubility in water and higher solubility in organic solvents like methanol, ethanol, and chloroform.

Biological Activity and Mechanism of Action

The primary biological activity of **Dehydroadynenerigenin glucosyldigitaloside**, like other cardiac glycosides, is the inhibition of the sodium-potassium ATPase (Na⁺/K⁺-ATPase) pump. [3] This enzyme is crucial for maintaining the electrochemical gradients across the cell membrane of cardiac myocytes.

Signaling Pathway

The inhibition of the Na^+/K^+ -ATPase by **Dehydroadynerigenin glucosyldigitaloside** initiates a cascade of events within the cardiac muscle cells, as depicted in the signaling pathway diagram below.



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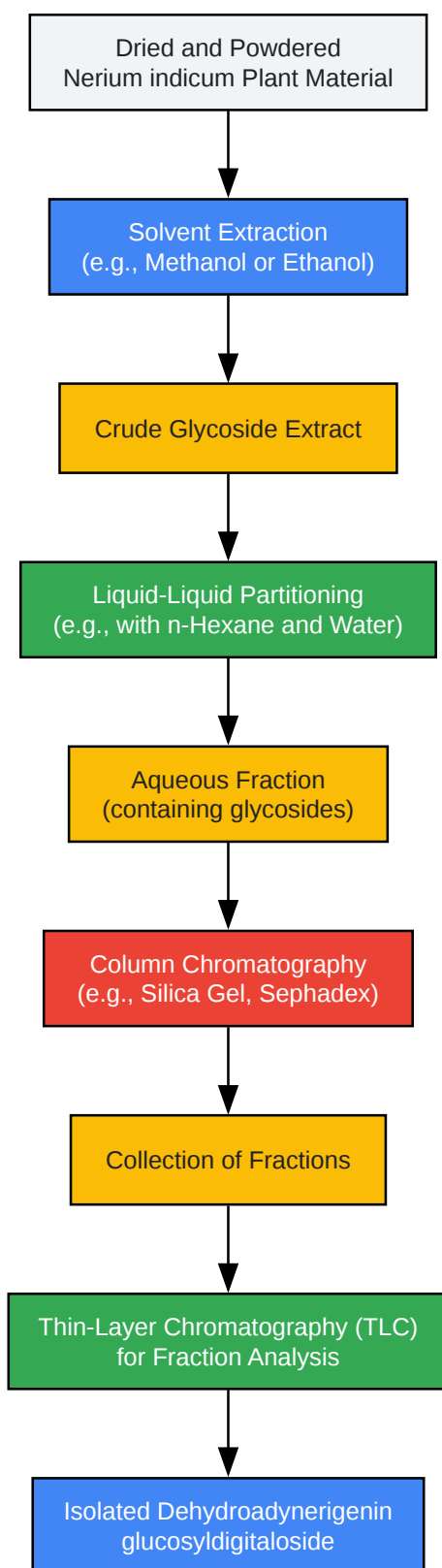
Caption: Signaling pathway of **Dehydroadynerigenin glucosyldigitaloside**.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and bioactivity assessment of **Dehydroadynerigenin glucosyldigitaloside** are not specifically available. However, established methods for working with cardiac glycosides from plant sources can be adapted.

Isolation and Purification

The isolation of cardiac glycosides from *Nerium indicum* typically involves the extraction of plant material (e.g., leaves, stems) with a suitable solvent, followed by chromatographic separation.



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Caption: General workflow for the isolation of cardiac glycosides.

Chemical Characterization

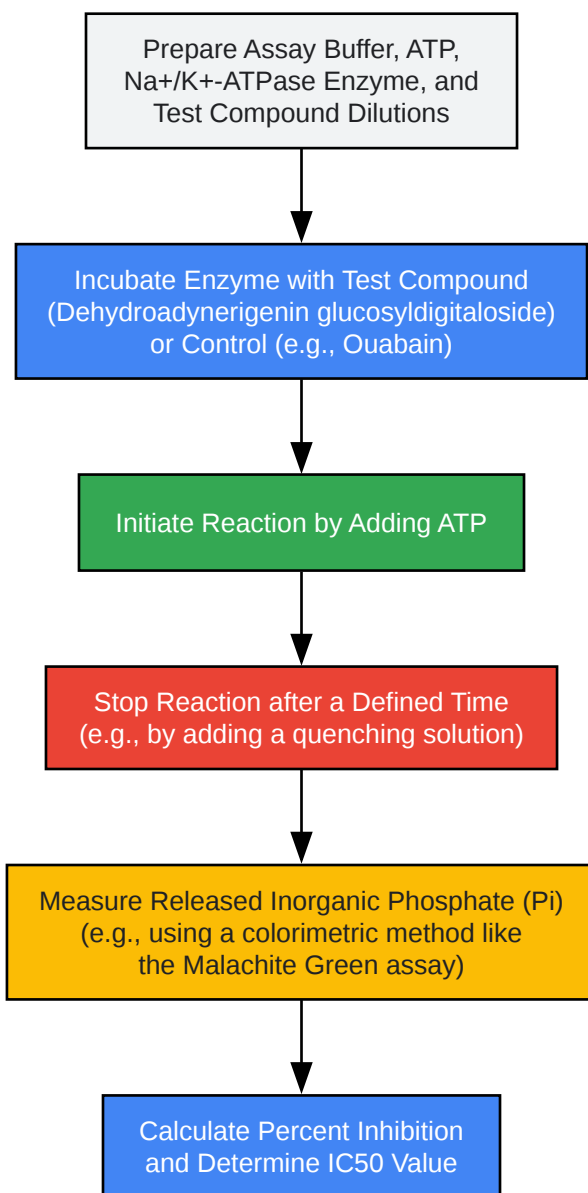
The structural elucidation of the isolated compound would involve a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for determining the carbon-hydrogen framework and the nature of the sugar moieties.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would confirm the molecular formula. Tandem MS (MS/MS) would provide information on the fragmentation pattern, helping to identify the aglycone and sugar components.

Na^+/K^+ -ATPase Inhibition Assay

The biological activity of **Dehydroadynenerigenin glucosyldigitaloside** can be quantified using an in vitro Na^+/K^+ -ATPase inhibition assay. A common method involves measuring the amount of inorganic phosphate (Pi) released from the hydrolysis of ATP by the enzyme.

Experimental Workflow for Na^+/K^+ -ATPase Inhibition Assay



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